

IRX4310: Core Chemical and Biological Profile

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Compound Focus: **IRX4310**

Cat. No.: S1802739

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The table below summarizes the key identified information about **IRX4310**, which is a synthetic retinoid functioning as a **pan-retinoic acid receptor (RAR) antagonist** [1] [2].

Property	Description
IUPAC Name	4-[2-[4-(4-ethylphenyl)-2,2-dimethyl-2H-1-benzothiopyran-6-yl]ethynyl]benzoic acid [1]
Molecular Formula	C ₂₈ H ₂₄ O ₂ S [1]
Mechanism of Action	Pan-RAR (RAR α , RAR β , RAR γ) antagonist [1] [2]
Key Biological Effect	Promotes osteoblast differentiation and inhibits adipocyte differentiation from mesenchymal progenitor cells <i>in vitro</i> [2].
Reported Solvent	Dimethyl sulfoxide (DMSO) [2]
Reported Working Concentration	1 μ M (in <i>in vitro</i> cell culture experiments) [2]

Information Gaps and Reproducibility Challenges

The search results lack the granular, practical details critical for experimental reproducibility that you need. Key information that is currently missing includes:

- **Detailed Experimental Protocols:** While one study mentions using a 1 μ M concentration in Kusa4b10 cell line experiments [2], it lacks comprehensive methodology for cell culture conditions, treatment duration, and specific differentiation assays.
- **Handling and Storage Guidelines:** No information is available on the compound's stability, recommended storage temperature, shelf life, or safe handling procedures.
- **Purity and Quality Control:** The specific purity of the compound used in cited studies and recommended quality control measures for new batches are not provided.
- **Troubleshooting Data:** The search results do not contain data on common experimental pitfalls, variability between cell lines or assay conditions, or how to validate that the compound is functioning correctly in a given system.

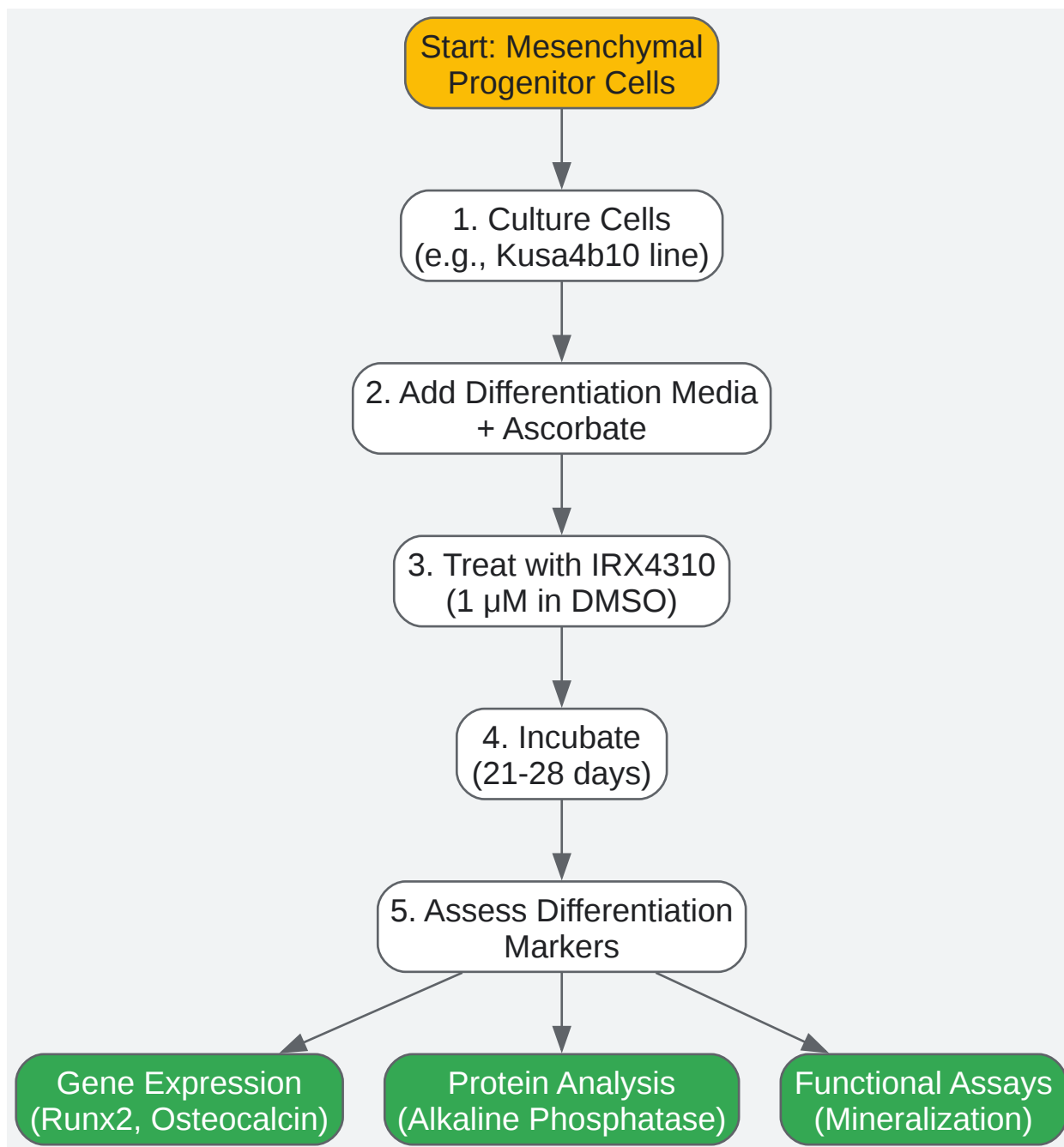
Strategies for Sourcing Missing Information

To build the comprehensive technical support center you require, I suggest the following actions:

- **Consult Primary Literature:** Conduct a deep search through scientific databases (like PubMed, Google Scholar) using keywords such as "**IRX4310** protocol," "AGN194310 synthesis," and "RAR antagonist osteoblast differentiation." Focus on the methods sections of research articles.
- **Contact Suppliers Directly:** If you are sourcing the compound from a commercial provider, their technical support team may have detailed data sheets, certificates of analysis, and application notes that are not publicly listed.
- **Explore Patent Filings:** Patent documents (e.g., from developers like Io Therapeutics or Allergan) can sometimes contain highly detailed synthetic procedures and formulation examples that are not found in journals [1].

Example Experimental Workflow

The diagram below outlines a generalized experimental workflow based on the biological role of **IRX4310** identified in the search results.



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References

1. Buy IRX4310 [smolecule.com]

2. Retinoic acid receptor signalling directly regulates ... [sciencedirect.com]

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